

# Technical Guide: Physicochemical Properties of 2-Amino-9-fluorenone

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## Compound of Interest

Compound Name: 2-Amino-9-fluorenone

Cat. No.: B160198

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This technical guide provides an in-depth overview of the melting point and solubility of **2-Amino-9-fluorenone** (CAS No: 3096-57-9), a pivotal intermediate in organic synthesis and a valuable tool in analytical chemistry.<sup>[1][2]</sup> This document outlines its key physical properties, standardized experimental protocols for their determination, and visual workflows for its primary applications.

## Core Physicochemical Data

Quantitative analysis of **2-Amino-9-fluorenone**'s physical characteristics is essential for its application in research and development. The following table summarizes its melting point and solubility profile based on available literature.

Property	Value	Solvents
Melting Point	157-160 °C <sup>[1][3][4]</sup>	Not Applicable
Solubility	Soluble	Alcohol, Ether <sup>[3]</sup>
Almost transparent	Hot Methanol <sup>[3][5]</sup>	
Insoluble	Water <sup>[3]</sup>	

## Experimental Protocols

Accurate determination of melting point and solubility is fundamental to verifying the purity and understanding the behavior of a compound in various systems. The following are detailed, standardized methodologies for these measurements.

## Melting Point Determination (Capillary Method)

The capillary method is a widely accepted standard technique for determining the melting point of a crystalline organic solid.<sup>[5]</sup>

Principle: A small, powdered sample of the substance is heated in a sealed capillary tube. The temperatures at which the substance begins to melt (initial melting point) and completely liquefies (final melting point) are recorded as the melting range. A narrow melting range is indicative of a high-purity compound.<sup>[3]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)<sup>[6]</sup>
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle
- Sample of **2-Amino-9-fluorenone**

Procedure:

- Sample Preparation: Ensure the **2-Amino-9-fluorenone** sample is completely dry and finely powdered using a mortar and pestle.<sup>[2]</sup>
- Capillary Loading: Gently tap the open end of a capillary tube into the powdered sample until a small amount of the compound enters the tube. Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample should be 2-3 mm in height.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.

- Initial Rapid Determination: Heat the sample rapidly to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.<sup>[6]</sup>
- Accurate Determination: Allow the apparatus to cool. Using a new sample, heat rapidly to about 15-20°C below the approximate melting point. Then, decrease the heating rate to 1-2°C per minute.
- Observation and Recording: Record the temperature at which the first drop of liquid appears (initial melting point) and the temperature at which the entire sample becomes a clear liquid (final melting point). The recorded values constitute the melting range.

## Solubility Determination (Qualitative)

This protocol outlines a standard qualitative method to determine the solubility of an organic compound in various solvents.

Principle: A small, pre-weighed amount of the solute is mixed with a measured volume of a solvent. Solubility is determined by visual observation of whether the solute dissolves completely.

Apparatus:

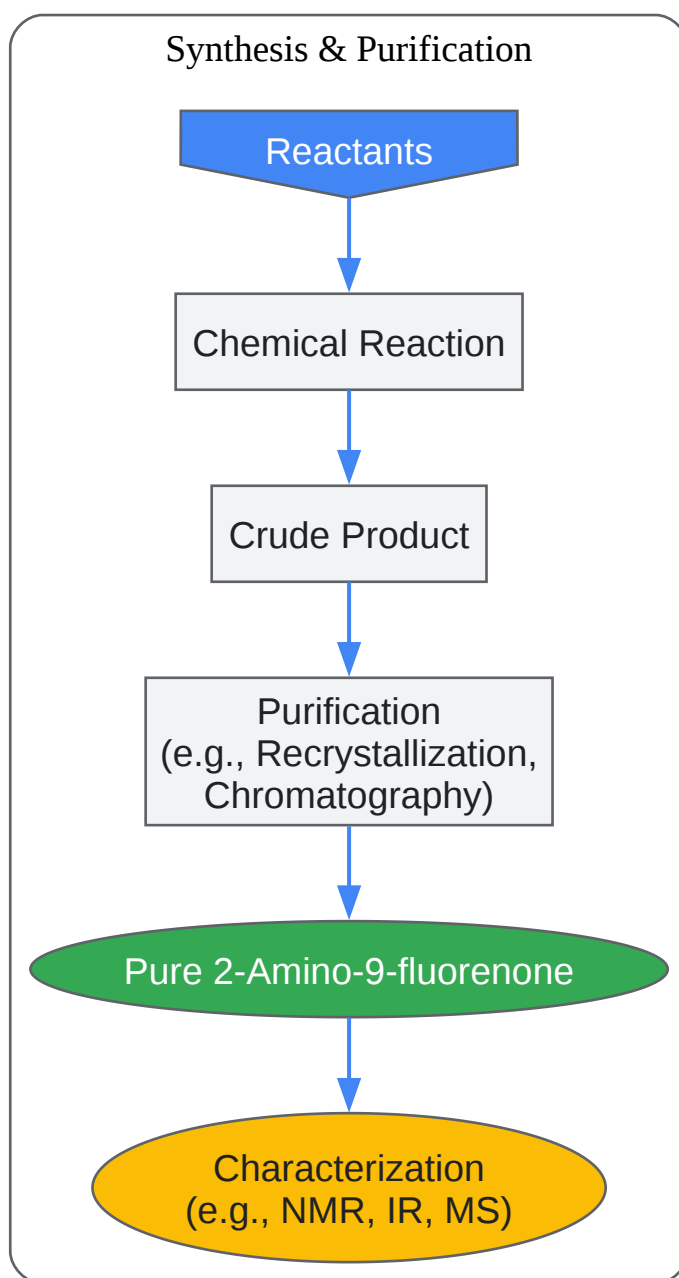
- Test tubes and rack
- Graduated cylinders or pipettes
- Vortex mixer or stirring rods
- Balance
- Spatula
- Sample of **2-Amino-9-fluorenone**
- Various solvents (e.g., water, ethanol, methanol, ether)

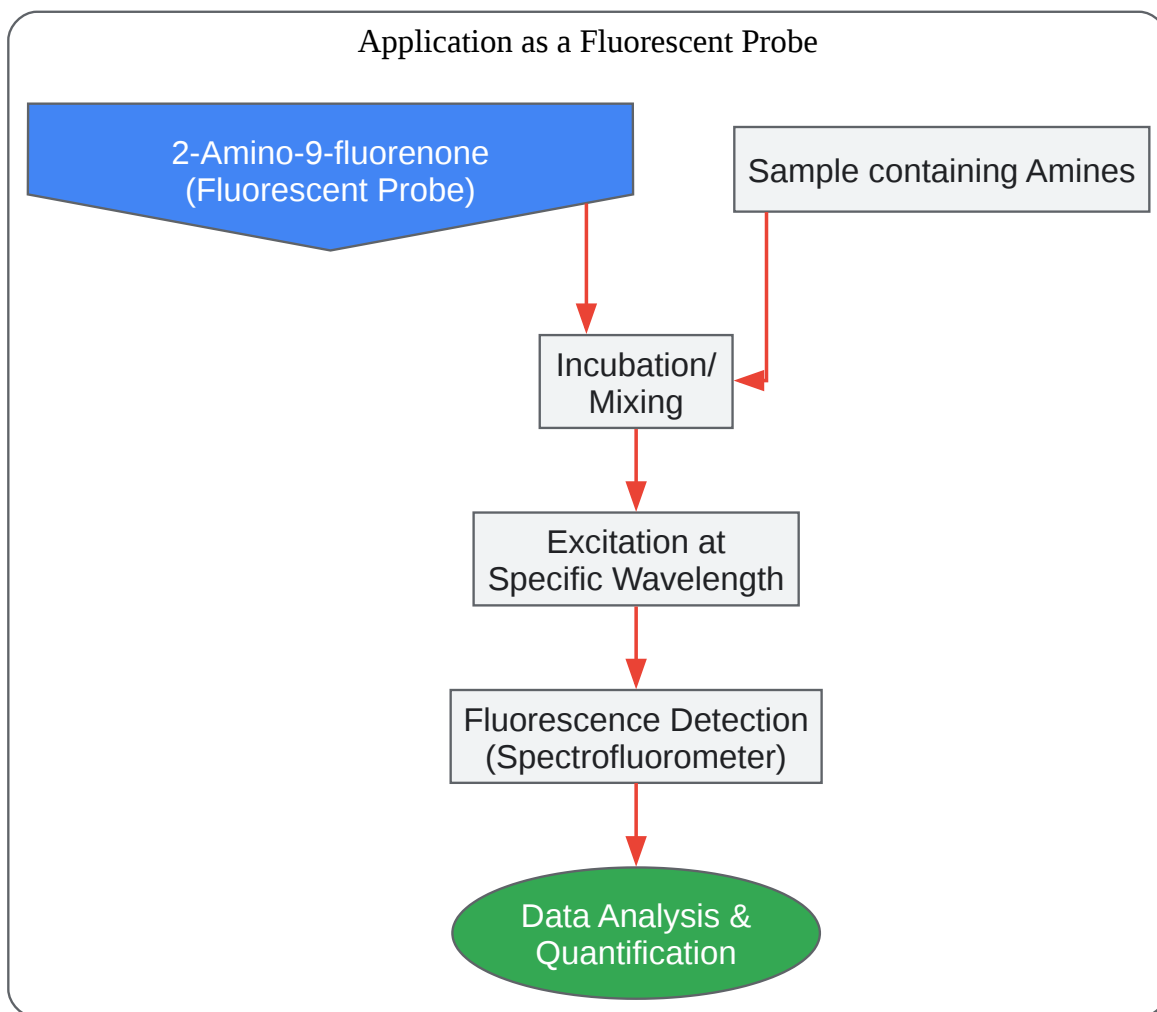
Procedure:

- **Sample Measurement:** Weigh approximately 25 mg of **2-Amino-9-fluorenone** and place it into a clean, dry test tube.<sup>[7]</sup>
- **Solvent Addition:** Add 0.75 mL of the chosen solvent to the test tube in small portions (e.g., 0.25 mL at a time).<sup>[7]</sup>
- **Mixing:** After each addition of the solvent, vigorously shake or vortex the test tube for at least 30 seconds to facilitate dissolution.<sup>[7]</sup>
- **Observation:** Observe the mixture closely. If the compound dissolves completely, it is considered soluble in that solvent under the tested conditions. If any solid particles remain, the compound is considered insoluble or sparingly soluble.
- **Repeatability:** Repeat the procedure for each solvent to be tested. For hot solvent solubility, the mixture can be gently heated in a water bath.

## Visualized Workflows

The following diagrams illustrate the logical flow of common experimental procedures involving **2-Amino-9-fluorenone**.





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